

Proper Disposal of 2-Nitrocyclohexanone: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitrocyclohexanone

Cat. No.: B1217707

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For laboratory professionals engaged in research, scientific analysis, and drug development, the meticulous management of chemical waste is paramount to ensuring a safe and compliant operational environment. This guide provides essential, step-by-step procedures for the proper disposal of **2-Nitrocyclohexanone**, a compound requiring careful handling due to its potential hazards. Adherence to these protocols is critical for personnel safety and environmental protection.

Hazard Profile and Safety Summary

2-Nitrocyclohexanone is classified as a hazardous substance. It is harmful if swallowed and causes serious eye irritation.^{[1][2]} As with many organic nitro compounds, it should be handled with caution, treating it and any contaminated materials as hazardous waste.

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative and safety data for **2-Nitrocyclohexanone**.

Property	Value	Source
GHS Hazard Classifications	Acute Toxicity 4 (Oral), Eye Irritation 2A	[1][2]
Signal Word	Warning	[1]
Hazard Statements	H302: Harmful if swallowed, H319: Causes serious eye irritation	[1][2]
Storage Class	11: Combustible Solids	[1]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Melting Point	39-43 °C	[1]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **2-Nitrocyclohexanone** and its contaminated materials is to manage them as hazardous waste through a licensed and approved waste disposal company.[3] Never dispose of this chemical down the drain or in regular trash.

Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).
- Eye Protection: Safety goggles or a face shield.[1]
- Body Protection: A laboratory coat.

Waste Collection and Segregation

- Solid Waste: Collect any surplus or expired **2-Nitrocyclohexanone** in a designated, clearly labeled hazardous waste container. The container should be robust, chemically resistant, and have a secure lid.

- **Liquid Waste (Solutions):** If the compound is in a solvent, it should be collected in a designated liquid hazardous waste container. Ensure the solvent is compatible with the other contents of the container.
- **Contaminated Materials:** Any materials contaminated with **2-Nitrocyclohexanone**, such as personal protective equipment (PPE), paper towels, or absorbent materials used for spills, must also be collected and disposed of as hazardous waste.

Labeling and Storage

Properly label the hazardous waste container with the following information:

- The words "Hazardous Waste".
- The full chemical name: "**2-Nitrocyclohexanone**".
- The associated hazards (e.g., "Harmful," "Irritant").
- The date of accumulation.

Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents.^[4] Waste containers should not be filled to more than 90% of their capacity.^[5]

Empty Container Management

Empty containers of **2-Nitrocyclohexanone** must be managed as hazardous waste unless they have been triple-rinsed with a suitable solvent.^[3] The rinsate from the cleaning process must be collected and disposed of as hazardous liquid waste.^[3]

Final Disposal

Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the waste.^[3] Provide the disposal company with the Safety Data Sheet (SDS) for the compound.

Experimental Workflow for Disposal

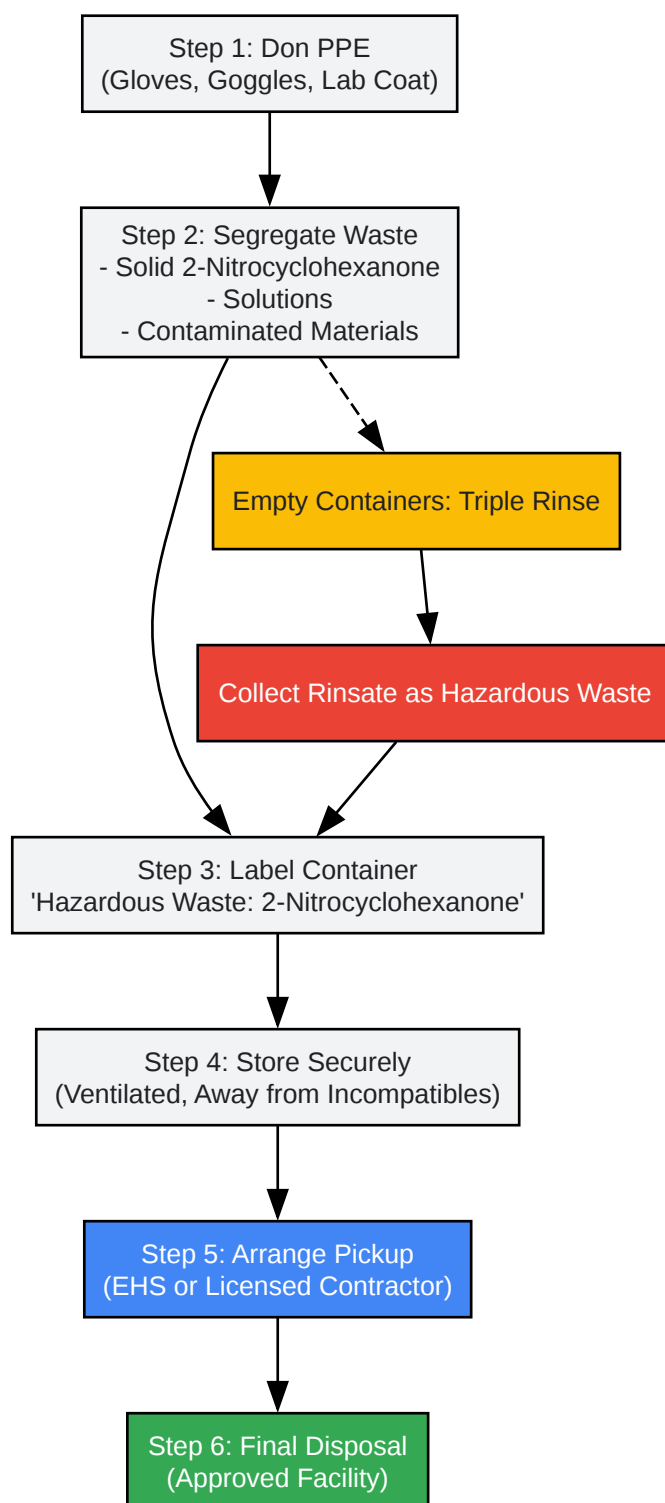


Figure 1: 2-Nitrocyclohexanone Disposal Workflow

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Caption: Disposal workflow for **2-Nitrocyclohexanone**.

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